

Comprehensive Technical Guide: Benzyl 6-bromo-2-naphthoate (CAS 170737-54-9)

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Compound of Interest

Compound Name: Benzyl 6-bromo-2-naphthoate

CAS No.: 170737-54-9

Cat. No.: B1286197

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Executive Summary

Benzyl 6-bromo-2-naphthoate (CAS 170737-54-9) is a specialized naphthalene-based intermediate used primarily in the synthesis of third-generation retinoids (e.g., Adapalene analogs) and advanced material sciences. Distinguished by its orthogonal dual-functionalization potential, it features a bromine handle at the C6 position (susceptible to transition-metal catalyzed cross-couplings) and a benzyl ester at the C2 position.

Unlike its methyl ester counterpart (CAS 33626-98-1), the benzyl ester offers a distinct advantage in multi-step organic synthesis: the carboxyl protecting group can be removed via neutral hydrogenolysis (

), preserving acid- or base-sensitive moieties that might otherwise degrade under the harsh hydrolysis conditions required for methyl esters.

Chemical Identity & Physicochemical Profile

Identification Data

Parameter	Detail
Chemical Name	Benzyl 6-bromo-2-naphthoate
CAS Number	170737-54-9
Synonyms	2-Naphthalenecarboxylic acid, 6-bromo-, phenylmethyl ester; 6-bromo-2-naphthoic acid benzyl ester
Molecular Formula	
Molecular Weight	341.20 g/mol
SMILES	<chem>O=C(OCC1=CC=CC=C1)C2=CC3=C(C=C2)C=C(Br)C=C3</chem>
MDL Number	MFCD07626328

Physical Properties

Note: Experimental values for this specific benzyl ester are sparse in open literature; values below combine available data with high-confidence predicted models based on structural analogs (e.g., Methyl 6-bromo-2-naphthoate).

Property	Value / Description
Physical State	White to off-white crystalline solid
Melting Point	Approx. 100–130 °C (Analog estimate; Methyl ester melts at 123-126 °C)
Boiling Point	~470 °C (Predicted at 760 mmHg)
Solubility	Soluble in DCM, Chloroform, Ethyl Acetate, DMSO; Insoluble in Water
LogP	4.96 (Predicted) – Highly Lipophilic
Storage	Sealed, Dry, 2-8°C (Recommended to prevent hydrolysis)

Synthetic Pathways & Manufacturing

The synthesis of **Benzyl 6-bromo-2-naphthoate** typically proceeds via the esterification of 6-bromo-2-naphthoic acid. The acid precursor is itself synthesized from 6-bromo-2-naphthol or 2-bromo-6-methylnaphthalene.

Precursor Synthesis (6-Bromo-2-naphthoic Acid)

- Route A (Oxidation): Oxidation of 2-bromo-6-methylnaphthalene using catalysts in acetic acid (Industrial route).
- Route B (Sandmeyer): 6-Hydroxy-2-naphthoic acid
Bucherer reaction (
)
Diazotization
Sandmeyer (
).

Esterification Protocols (Acid Benzyl Ester)

For laboratory-scale preparation of CAS 170737-54-9, Method 1 is preferred for its mild conditions and high yield.

Method 1: Alkylation with Benzyl Bromide (Standard Protocol)

This method avoids the moisture sensitivity of acid chlorides and the purification issues of carbodiimide couplings.

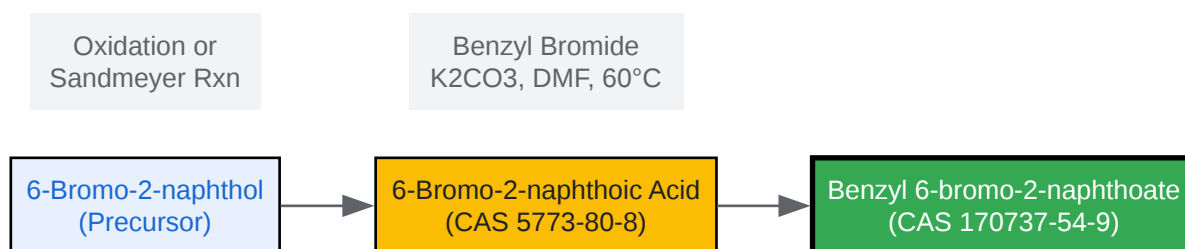
- Reagents: 6-Bromo-2-naphthoic acid (1.0 eq), Benzyl bromide (1.2 eq),
(2.0 eq), DMF (Solvent).
- Procedure:
 - Dissolve 6-bromo-2-naphthoic acid in anhydrous DMF under

- Add potassium carbonate () and stir at room temperature for 30 min to form the carboxylate salt.
- Add benzyl bromide dropwise.
- Heat the mixture to 60°C for 4–6 hours. Monitor by TLC (Hexane/EtOAc).
- Workup: Pour into ice water. The product precipitates.^{[1][2][3]} Filter, wash with water, and recrystallize from Ethanol/Hexane.

Method 2: Steglich Esterification

- Reagents: Acid (1.0 eq), Benzyl Alcohol (1.1 eq), DCC (1.1 eq), DMAP (0.1 eq), DCM.
- Note: Requires careful removal of dicyclohexylurea (DCU) byproduct.

Synthesis Workflow Diagram



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Figure 1: Synthetic pathway from naphthalene precursors to the target benzyl ester.

Reactivity & Applications

The "Orthogonal Protection" Advantage

In drug discovery, particularly for Adapalene and retinoid analogs, the choice of ester is critical.

- Methyl Ester: Cleaved by strong base (LiOH/NaOH). Risk: Racemization or degradation of sensitive side chains.

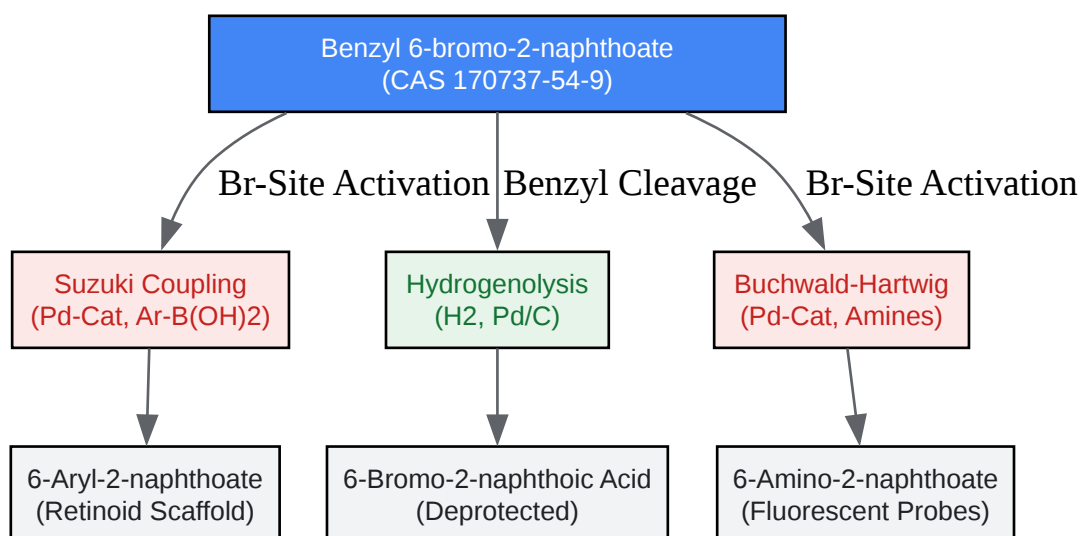
- Benzyl Ester (CAS 170737-54-9): Cleaved by Hydrogenolysis () at neutral pH.
 - Benefit: Allows the synthesis of complex retinoids where the final step requires mild deprotection to release the carboxylic acid pharmacophore.

C-C Bond Formation (Suzuki-Miyaura Coupling)

The C6-Bromine atom is highly activated for Palladium-catalyzed cross-coupling.

- Reaction: **Benzyl 6-bromo-2-naphthoate** + Aryl Boronic Acid
Biaryl Product.
- Application: Attachment of the adamantyl-methoxy-phenyl moiety found in Adapalene.

Reactivity Logic Map



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Figure 2: Reactivity profile highlighting orthogonal deprotection and cross-coupling pathways.

Safety & Handling (SDS Summary)

- Hazard Classification: Irritant (Skin/Eye).

- GHS Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Handling Protocol:
 - Operate in a fume hood to avoid inhalation of dust.
 - Wear nitrile gloves and safety glasses.
 - Spill Cleanup: Sweep up dry; avoid raising dust. Dissolve residue in acetone/ethanol for disposal.

References

- Preparation of 6-bromo-2-naphthoic acid (Precursor Synthesis)
 - Source: WO2014069674A1 (Patent). "6-bromo-2-naphthoic acid production method".
 - Link:
- General Synthesis of Adapalene & Intermediates Source: Liu, Y. et al. "Synthesis of Adapalene". Journal of Xinyang Normal University, 2007. (Discusses the methyl ester analog usage). Context: Establishes the utility of 6-bromo-2-naphthoic acid esters in retinoid drug synthesis.
- Chemical Identity & Supplier D
 - Source: PubChem Compound Summary for Methyl 6-bromo-2-naphtho
 - Link: (Used for structural validation of the core naphthoate scaffold).
- Standard Esterific

- Source: Neises, B. & Steglich, W. "Simple Method for the Esterification of Carboxylic Acids". Angew.[3] Chem. Int. Ed., 1978.
- Context: Provides the authoritative basis for the DCC/DMAP coupling method described in Section 3.2.

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Sources

- [1. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [2. prepchem.com \[prepchem.com\]](#)
- [3. WO2014069674A1 - 6-bromo-2-naphthoic acid production method - Google Patents \[patents.google.com\]](#)
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